

A Deep Dive into the Physicochemical Properties of ent-Thiamphenicol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ent-Thiamphenicol, the enantiomer of the broad-spectrum antibiotic Thiamphenicol, is a compound of significant interest in pharmaceutical research. As a methyl-sulfonyl derivative of Chloramphenicol, it exhibits a notable safety profile, particularly concerning the reduced risk of aplastic anemia.[1] A thorough understanding of its physicochemical properties is paramount for formulation development, pharmacokinetic profiling, and ensuring therapeutic efficacy. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **ent-Thiamphenicol**, detailed experimental methodologies for their determination, and visual representations of its mechanism of action and experimental workflows.

Physicochemical Properties of ent-Thiamphenicol

The following tables summarize the key physicochemical properties of **ent-Thiamphenicol**, compiled from various scientific sources. As the enantiomer of Thiamphenicol, its physical and chemical properties are generally expected to be identical, with the exception of its interaction with polarized light.





lala astifica	Value	Deference
Identifier	Value	Reference
IUPAC Name	2,2-dichloro-N-[(1S,2S)-1,3-dihydroxy-1-(4-methylsulfonylphenyl)propan-2-yl]acetamide	[2]
CAS Number	19934-71-5	[3]
Molecular Formula	C12H15Cl2NO5S	[3]
Molecular Weight	356.22 g/mol	[3]
Property	Value	Reference
Melting Point	163-166 °C	_
pKa (Strongest Acidic)	11.05 (Predicted)	_
logP	-0.3 (Calculated)	_
Appearance	White to off-white crystalline powder	_
Solvent	Solubility	Reference
Water	Slightly soluble	
Ethanol	50 mg/mL	_
DMSO	~30 mg/mL	_
Dimethylformamide (DMF)	~30 mg/mL	_
Acetonitrile	Soluble	_
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	_



Spectroscopic Data	Value	Reference
UV λmax (in Ethanol)	225, 266 nm	
UV λmax (in Water)	224 nm	_
IR Specific Peak (in Methanol)	1694.1 cm ⁻¹	_

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible determination of physicochemical properties. Below are protocols for key experiments.

Determination of Melting Point

The melting point of **ent-Thiamphenicol** can be determined using a standard capillary melting point apparatus.

Methodology:

- A small amount of finely powdered ent-Thiamphenicol is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a rate of 10-20 °C/min initially, and then the rate is reduced to 1-2 °C/min as the temperature approaches the expected melting point.
- The temperature at which the substance first begins to melt (the point of collapse) and the temperature at which the substance is completely liquid are recorded as the melting range.

Determination of Solubility

The solubility of **ent-Thiamphenicol** in various solvents can be determined using the isothermal shake-flask method.

Methodology:



- An excess amount of ent-Thiamphenicol is added to a known volume of the selected solvent in a sealed flask.
- The flask is agitated in a constant temperature water bath (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, the suspension is allowed to settle, and an aliquot of the supernatant is carefully withdrawn using a syringe fitted with a suitable filter (e.g., 0.45 μm) to remove any undissolved solid.
- The concentration of ent-Thiamphenicol in the filtrate is then determined by a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Determination of pKa

The acid dissociation constant (pKa) can be determined by potentiometric titration.

Methodology:

- A known concentration of ent-Thiamphenicol is dissolved in a suitable solvent system (e.g., a mixture of water and a co-solvent like methanol to ensure solubility).
- The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH) while the pH is continuously monitored with a calibrated pH meter.
- A titration curve is generated by plotting the pH of the solution against the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

Determination of logP (Octanol-Water Partition Coefficient)

The partition coefficient (logP) can be determined using the shake-flask method.

Methodology:

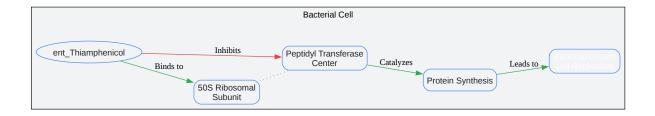


- A solution of ent-Thiamphenicol of known concentration is prepared in either n-octanol or water.
- Equal volumes of n-octanol and water (pre-saturated with each other) are added to a flask containing the **ent-Thiamphenicol** solution.
- The flask is shaken vigorously for a set period to allow for partitioning of the analyte between the two phases and then centrifuged to ensure complete phase separation.
- The concentration of ent-Thiamphenicol in both the aqueous and n-octanol phases is determined using a suitable analytical method (e.g., HPLC-UV).
- The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logP is the base-10 logarithm of this value.

Visualizations

Mechanism of Action

ent-Thiamphenicol, like its stereoisomer, exerts its antibacterial effect by inhibiting protein synthesis in bacteria. The following diagram illustrates this pathway.



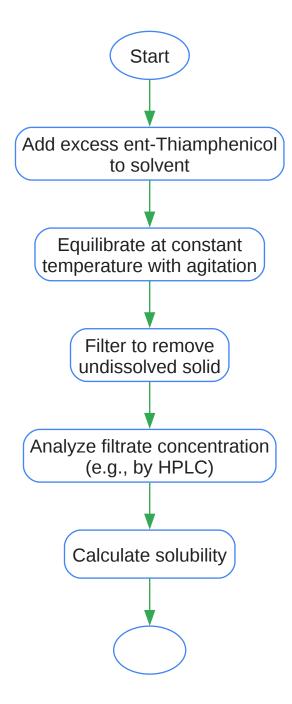
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Caption: Mechanism of action of ent-Thiamphenicol.



Experimental Workflow: Solubility Determination

The following diagram outlines a typical workflow for determining the solubility of **ent-Thiamphenicol**.



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